

CM-1758: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: CM-1758

Cat. No.: B15587163

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CM-1758 is a potent and selective histone deacetylase (HDAC) inhibitor that has demonstrated significant antitumor activity in preclinical models of acute myeloid leukemia (AML) and bladder cancer. This document provides a comprehensive overview of its chemical structure, properties, biological activity, and the experimental protocols used for its characterization.

Chemical Structure and Properties

CM-1758 is a novel synthetic small molecule belonging to the quinoline-based class of HDAC inhibitors.

Table 1: Chemical and Physical Properties of **CM-1758**

Property	Value	Reference
IUPAC Name	2-[4-[[[2-(2,5-dimethyl-3-furyl)-6,7-dimethoxy-4-quinolyl]amino]methyl]-1-piperidyl]pyrimidine-5-carbohydroxamic Acid	[1]
CAS Number	2256079-39-5	[1]
Chemical Formula	C28H32N6O5	[1]
Molecular Weight	532.60 g/mol	[1]
Appearance	Solid	[1]
Solubility	10 mM in DMSO	[1]
SMILES	<chem>O=C(NO)C1=CN=C(N2CCC(CNC3=CC(C4=C(C)OC(C)=C4)=NC5=CC(OC)=C(OC)C=C53)CC2)N=C1</chem>	
Storage	Solid Powder: -20°C for 12 months, 4°C for 6 months. In Solvent: -80°C for 6 months, -20°C for 1 month.	[1]

Biological Activity

CM-1758 is a pan-HDAC inhibitor with high potency against Class I HDACs. Its mechanism of action involves the inhibition of HDAC enzymes, leading to an increase in the acetylation of histone and non-histone proteins. This results in the modulation of gene expression, ultimately inducing cell differentiation and apoptosis in cancer cells.

In Vitro Activity

CM-1758 has shown potent inhibitory activity against several HDAC enzymes and cytotoxic effects in various cancer cell lines.

Table 2: In Vitro Biological Activity of **CM-1758**

Assay	Cell Line/Target	Result (IC50/GI50)	Reference
HDAC Inhibition	HDAC1	4.3 nM	
HDAC6	126 nM	[1]	
HDAC7	120 nM		
HDAC10	29 nM		
HDAC11	599.8 nM		
Cytotoxicity	Bladder Cancer Cells	0.33 - 4.8 µM	[1]
Cell Differentiation	HL-60 (AML)	210 nM (induces CD11b expression)	[2]
ML-2 (AML)	210 nM (induces CD11b expression)	[2]	

In Vivo Activity

CM-1758 has demonstrated significant antitumor efficacy in mouse xenograft models of acute myeloid leukemia.

Table 3: In Vivo Efficacy of **CM-1758** in AML Xenograft Models

Model	Treatment	Outcome	Reference
ML-2 subcutaneous xenograft	10 mg/kg, i.p.	Significant inhibition of tumor growth	
MV4-11 intravenous xenograft	10 mg/kg, i.p.	Increased survival time	

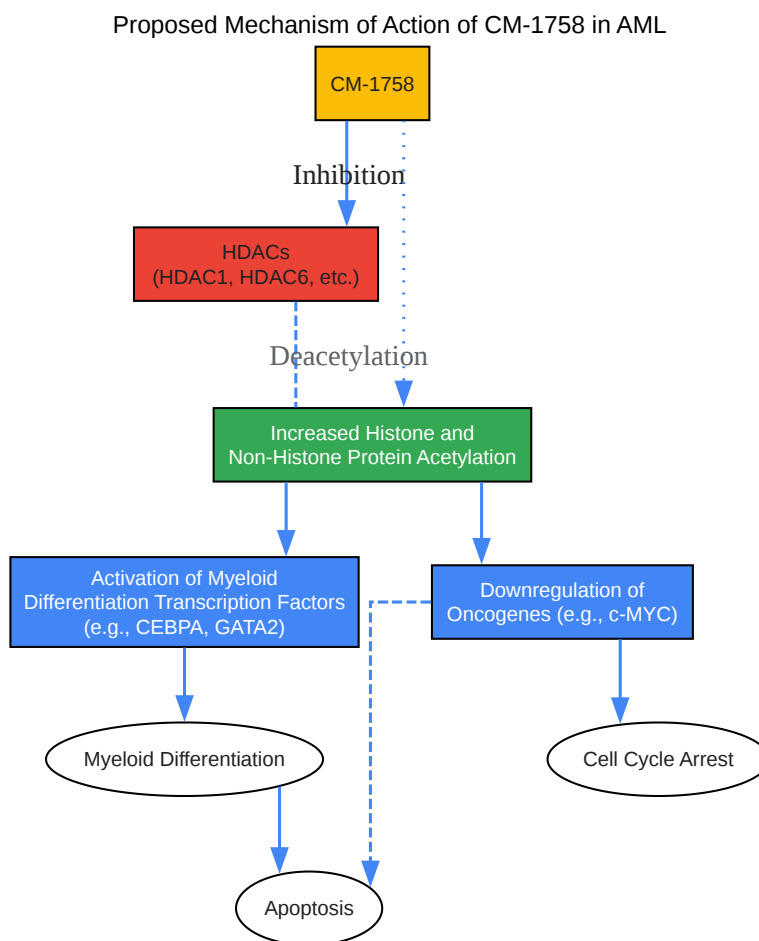
Pharmacokinetic Properties in Mice (10 mg/kg, i.p.)

- Clearance: 0.26 L/h

Signaling Pathways and Experimental Workflows

Proposed Mechanism of Action in AML

CM-1758's primary mechanism of action is the inhibition of HDACs, which leads to the hyperacetylation of histones and other proteins. This epigenetic modulation results in the activation of transcription factors crucial for myeloid differentiation and the downregulation of oncogenic pathways, ultimately leading to cell cycle arrest and apoptosis in AML cells.

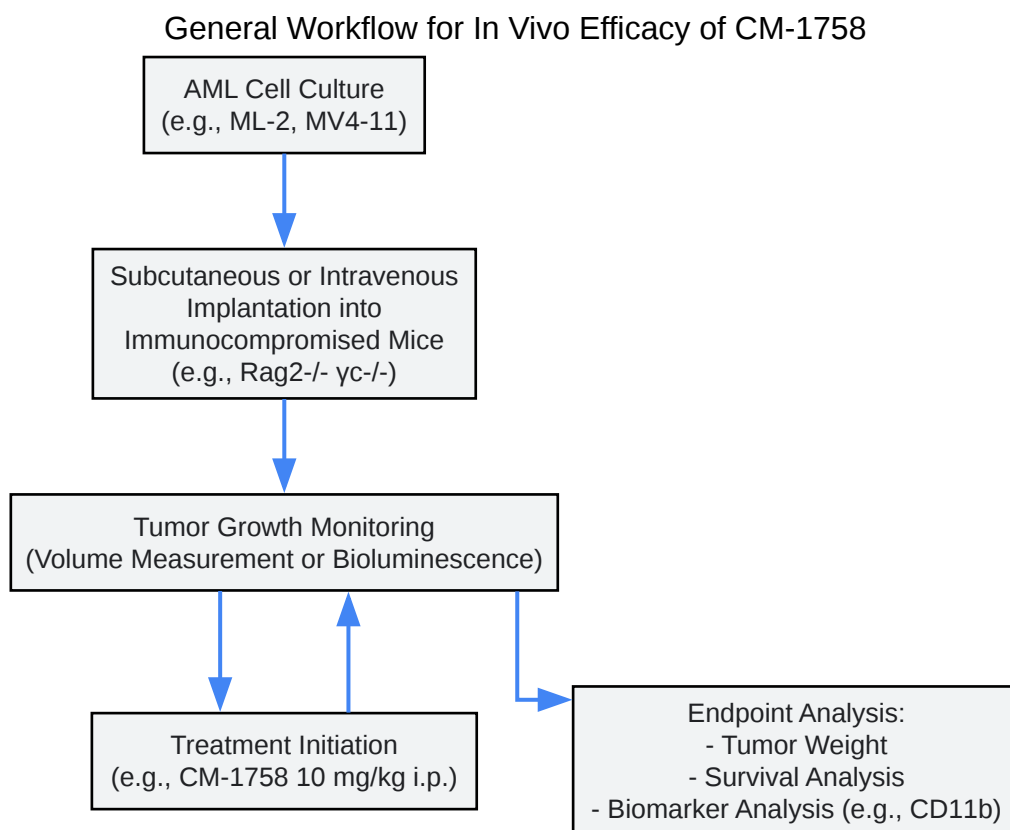


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Caption: Proposed mechanism of action of **CM-1758** in AML cells.

General Experimental Workflow for In Vivo Efficacy Studies

The following diagram illustrates a typical workflow for assessing the in vivo efficacy of **CM-1758** in an AML xenograft model.



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Caption: General experimental workflow for in vivo AML xenograft studies.

Experimental Protocols

Disclaimer: The following protocols are generalized based on typical methodologies in the field and information from cited abstracts. For exact experimental details, please refer to the full text of the referenced publications.

Chemical Synthesis of CM-1758

A detailed, step-by-step synthesis protocol for **CM-1758** is described in Rabal et al., J Med Chem, 2021. The synthesis involves a multi-step sequence starting from commercially available materials. The key steps include the formation of the quinoline core, followed by the coupling of the piperidyl-pyrimidine moiety, and concluding with the formation of the hydroxamic acid. Purification is typically achieved through column chromatography and recrystallization.

HDAC Inhibition Assay (Fluorometric)

This protocol is a general method for determining the IC₅₀ of a compound against a specific HDAC enzyme.

- Reagents and Materials:
 - Recombinant human HDAC enzyme (e.g., HDAC1, HDAC6).
 - Fluorogenic HDAC substrate (e.g., Boc-Lys(Ac)-AMC).
 - HDAC assay buffer.
 - Developer solution (containing a protease like trypsin).
 - Trichostatin A (TSA) as a positive control.
 - **CM-1758** stock solution in DMSO.
 - 384-well black plates.
 - Fluorescence plate reader.
- Procedure:
 1. Prepare serial dilutions of **CM-1758** in HDAC assay buffer.
 2. Add the diluted compound or control (DMSO vehicle, TSA) to the wells of the 384-well plate.
 3. Add the HDAC enzyme to each well and incubate for a specified time (e.g., 15 minutes) at room temperature.
 4. Initiate the reaction by adding the fluorogenic HDAC substrate.
 5. Incubate the plate at 37°C for a defined period (e.g., 60 minutes).
 6. Stop the reaction and develop the fluorescent signal by adding the developer solution.

7. Incubate for a further period (e.g., 15 minutes) at room temperature.
8. Measure the fluorescence (e.g., excitation at 360 nm, emission at 460 nm).
9. Calculate the percent inhibition for each concentration of **CM-1758** and determine the IC50 value using non-linear regression analysis.

Cell Viability Assay (e.g., CellTiter-Glo®)

This protocol outlines a general method for assessing the cytotoxic or cytostatic effects of **CM-1758** on cancer cells.

- Reagents and Materials:
 - Cancer cell line of interest (e.g., bladder cancer cell lines, AML cell lines).
 - Complete cell culture medium.
 - **CM-1758** stock solution in DMSO.
 - CellTiter-Glo® Luminescent Cell Viability Assay kit.
 - 96-well white plates.
 - Luminometer.
- Procedure:
 1. Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
 2. Prepare serial dilutions of **CM-1758** in the complete cell culture medium.
 3. Treat the cells with the diluted compound or DMSO vehicle control.
 4. Incubate the plate for a specified duration (e.g., 72 hours) at 37°C in a humidified incubator with 5% CO2.
 5. Allow the plate to equilibrate to room temperature.

6. Add the CellTiter-Glo® reagent to each well according to the manufacturer's instructions.
7. Mix the contents on an orbital shaker to induce cell lysis.
8. Incubate at room temperature to stabilize the luminescent signal.
9. Measure the luminescence using a plate reader.
10. Calculate the percentage of cell viability relative to the DMSO control and determine the GI50/IC50 value.

Western Blot for Histone Acetylation

This protocol describes a general method to detect changes in histone acetylation in cells treated with **CM-1758**.

- Reagents and Materials:
 - Cancer cells.
 - **CM-1758**.
 - RIPA lysis buffer with protease and phosphatase inhibitors.
 - BCA protein assay kit.
 - Laemmli sample buffer.
 - SDS-PAGE gels.
 - PVDF membrane.
 - Transfer buffer.
 - Blocking buffer (e.g., 5% non-fat milk or BSA in TBST).
 - Primary antibodies (e.g., anti-acetyl-Histone H3, anti-total-Histone H3).
 - HRP-conjugated secondary antibody.

- Enhanced chemiluminescence (ECL) substrate.
- Chemiluminescence imaging system.
- Procedure:
 1. Treat cells with **CM-1758** or DMSO for the desired time.
 2. Lyse the cells in RIPA buffer and quantify the protein concentration using a BCA assay.
 3. Prepare protein lysates in Laemmli buffer and denature by heating.
 4. Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
 5. Block the membrane in blocking buffer for 1 hour at room temperature.
 6. Incubate the membrane with the primary antibody (e.g., anti-acetyl-H3) overnight at 4°C.
 7. Wash the membrane with TBST.
 8. Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
 9. Wash the membrane again with TBST.
 10. Apply the ECL substrate and visualize the protein bands using an imaging system.
 11. Strip the membrane and re-probe with a loading control antibody (e.g., anti-total-H3) to normalize the results.

In Vivo AML Xenograft Study

This is a generalized protocol for evaluating the efficacy of **CM-1758** in a subcutaneous AML xenograft model.

- Animals and Cell Lines:
 - Immunocompromised mice (e.g., Rag2^{-/-} γc^{-/-}).
 - AML cell line (e.g., ML-2).

- Procedure:
 1. Subcutaneously inject a suspension of ML-2 cells into the flank of the mice.
 2. Monitor the mice for tumor growth by measuring the tumor volume with calipers.
 3. When the tumors reach a predetermined size, randomize the mice into treatment and control groups.
 4. Administer **CM-1758** (e.g., 10 mg/kg) or the vehicle control intraperitoneally (i.p.) according to a defined schedule (e.g., daily or several times a week).
 5. Continue to monitor tumor volume and body weight throughout the study.
 6. At the end of the study, euthanize the mice and excise the tumors for weight measurement and further analysis (e.g., immunohistochemistry for differentiation markers like CD11b).
 7. For survival studies, monitor the mice until they reach a predefined endpoint (e.g., tumor size limit, signs of morbidity).

Conclusion

CM-1758 is a promising novel HDAC inhibitor with potent anti-leukemic and anti-bladder cancer activity demonstrated in preclinical studies. Its ability to induce differentiation in all subtypes of AML at non-cytotoxic doses makes it a particularly interesting candidate for further development. The data and protocols presented in this guide provide a solid foundation for researchers and drug development professionals interested in exploring the therapeutic potential of **CM-1758**.

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- To cite this document: BenchChem. [CM-1758: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15587163/docs#cm-1758-a-technical-guide-for-researchers-and-drug-development-professionals>]

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